Solubility Profiling of 3-[2-(Dimethylamino)ethoxy]propanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*3-[2-(Dimethylamino)ethoxy]propanoic acid*
CAS No.:	*933720-09-3*
Cat. No.:	*B3307684*

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Executive Summary & Chemical Profile[2][3][4]

3-[2-(Dimethylamino)ethoxy]propanoic acid (CAS: 933720-09-3) represents a critical structural motif in modern bioconjugation, serving as a hydrophilic "Amino-PEG-Acid" linker in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and Antibody-Drug Conjugates (ADCs).

Unlike simple organic acids, this molecule exhibits zwitterionic behavior—possessing both a basic tertiary amine (

) and an acidic carboxyl group (

). This internal ionization dictates its solubility landscape, often confounding standard purification protocols.[1] This guide provides a mechanistic framework for predicting, measuring, and manipulating the solubility of this compound to optimize synthetic workflows.

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Chemical Identity

Property	Detail
IUPAC Name	3-[2-(Dimethylamino)ethoxy]propanoic acid
CAS Number	933720-09-3
Molecular Formula	
Molecular Weight	161.20 g/mol
Structural Class	Ether-linked Amino Acid (Zwitterion)
Physical State	Viscous oil or low-melting hygroscopic solid (depending on salt form)

The Solubility Landscape

The solubility of **3-[2-(dimethylamino)ethoxy]propanoic acid** is not static; it is a dynamic equilibrium driven by its protonation state. In the solid state or neutral aqueous solution, it exists primarily as a zwitterion (inner salt), which maximizes lattice energy and water solubility but hampers dissolution in non-polar organics.[1]

Predicted Solubility Data

Based on Hansen Solubility Parameters (HSP) and empirical data for homologous Amino-PEG linkers.

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Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Polar Protic	Water, Methanol, Ethanol	Very High (>100 mg/mL)	Strong H-bonding stabilizes the zwitterionic form and the ether oxygen.
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	High dielectric constants ( ) disrupt ionic interactions; ideal for coupling reactions.[1]
Chlorinated	Dichloromethane (DCM), Chloroform	pH Dependent	Zwitterion: Low/Moderate.Neutral /Salt: High. Solubility increases significantly with organic bases (e.g., DIPEA).[1]
Ethers	THF, 1,4-Dioxane	Moderate	The ether backbone aids compatibility, but the zwitterionic headgroup limits solubility without additives.[1]
Non-Polar	Hexane, Toluene, Diethyl Ether	Insoluble (<1 mg/mL)	Lack of dipole moment and H-bonding capability prevents solvation of the ionic headgroups. [1]

The "Zwitterionic Switch" Effect

In organic synthesis (e.g., amide coupling), solubility in DCM or DMF is often required.[1] The zwitterionic nature can cause the molecule to "oil out" or precipitate.

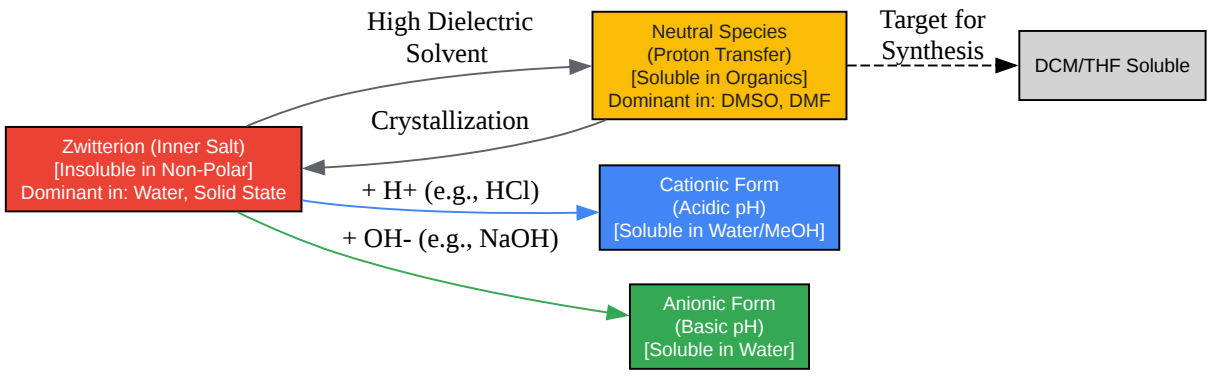
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- To Solubilize in Organics (DCM/EtOAc): Add 1.0–2.0 equivalents of a tertiary base (e.g., Diisopropylethylamine, DIPEA).[1] This neutralizes the carboxylic acid proton (forming an ammonium carboxylate salt with the base) or suppresses the ammonium formation, shifting the equilibrium toward a more lipophilic species soluble in organic media.[1]

- To Precipitate/Purify: Dissolve in a minimum amount of Methanol/DCM and add cold Diethyl Ether or Hexane. The compound will crash out due to the "antisolvent" effect.

Mechanistic Visualization

The following diagram illustrates the equilibrium states of the molecule in different solvent environments, guiding solvent selection for reaction versus purification.



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Caption: Solubility phase behavior is dictated by pH and solvent dielectric constant. Synthesis usually targets the Neutral or Salt-stabilized forms.

Experimental Protocols: Self-Validating Systems

As exact literature values for this specific CAS are rare, you must empirically determine the solubility limit for your specific batch (purity affects solubility). Use this Gravimetric Saturation Protocol.

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Protocol A: Equilibrium Solubility Determination (Gravimetric)

Objective: Determine the saturation solubility (

) in a target solvent at 25°C.

- Preparation: Weigh approximately 50 mg of the compound into a 2 mL HPLC vial (pre-weighed).
- Solvent Addition: Add the target solvent in 50 µL increments.
- Equilibration: Vortex for 1 minute after each addition. Sonicate for 5 minutes if dissolution is slow.
    - Checkpoint: If the solution remains clear after 15 minutes, add more solid.[1] If solid persists, proceed to step 4.
- Saturation: Stir the suspension at 25°C for 24 hours to ensure thermodynamic equilibrium.
- Filtration: Filter the supernatant using a 0.22 µm PTFE syringe filter into a tared vessel.
- Evaporation: Evaporate the solvent under vacuum (Genevac or Rotavap) until constant weight is achieved.
- Calculation:

Protocol B: Turbidimetric "Cloud Point" Titration (High Throughput)

Objective: Rapidly identify the "Oiling Out" point in binary solvent mixtures (e.g., DCM/Hexane for recrystallization).

- Stock Solution: Dissolve 100 mg of compound in 1 mL of "Good Solvent" (e.g., DCM or Methanol).
- Titration: Place the vial in a turbidity meter or inspect visually against a dark background.

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- Addition: Add "Antisolvent" (e.g., Hexane or Ether) in 100 µL aliquots under stirring.
- Endpoint: Record the volume of antisolvent (

) required to produce persistent turbidity (cloudiness).
- Result: The ratio

  defines the metastable zone width (MSZW) for purification.

Thermodynamic Modeling & Prediction

When experimental data is unavailable, Hansen Solubility Parameters (HSP) provide a robust predictive model.[1] The solubility "distance" (

) between the solute (1) and solvent (2) is calculated as:

- : Dispersion forces (Van der Waals)[1]
- : Polar forces (Dipole-dipole)
- : Hydrogen bonding forces

Estimated Parameters for **3-[2-(Dimethylamino)ethoxy]propanoic acid**:

- High

  : Due to the carboxylic acid (-COOH).
- Moderate

  : Due to the ether and amine.
- Prediction: Solvents with high

  (Alcohols) or high

  (DMSO) will have a small

  (High Solubility). Hydrocarbons (Low

  , Low

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) will have a large

(Immiscibility).[1]

Applications in Drug Development[1][4][5][6][7]

PROTAC Linker Synthesis

In PROTAC synthesis, this molecule is often coupled to an E3 ligase ligand (e.g., Thalidomide or VHL ligand).[1]

- Challenge: The zwitterion is insoluble in pure DCM, leading to poor coupling efficiency with EDC/NHS.[1]
- Solution: Use DMF or DMAc as the reaction solvent. Alternatively, use DCM with 3.0 eq.[1] DIPEA to break the internal salt and solubilize the amine.

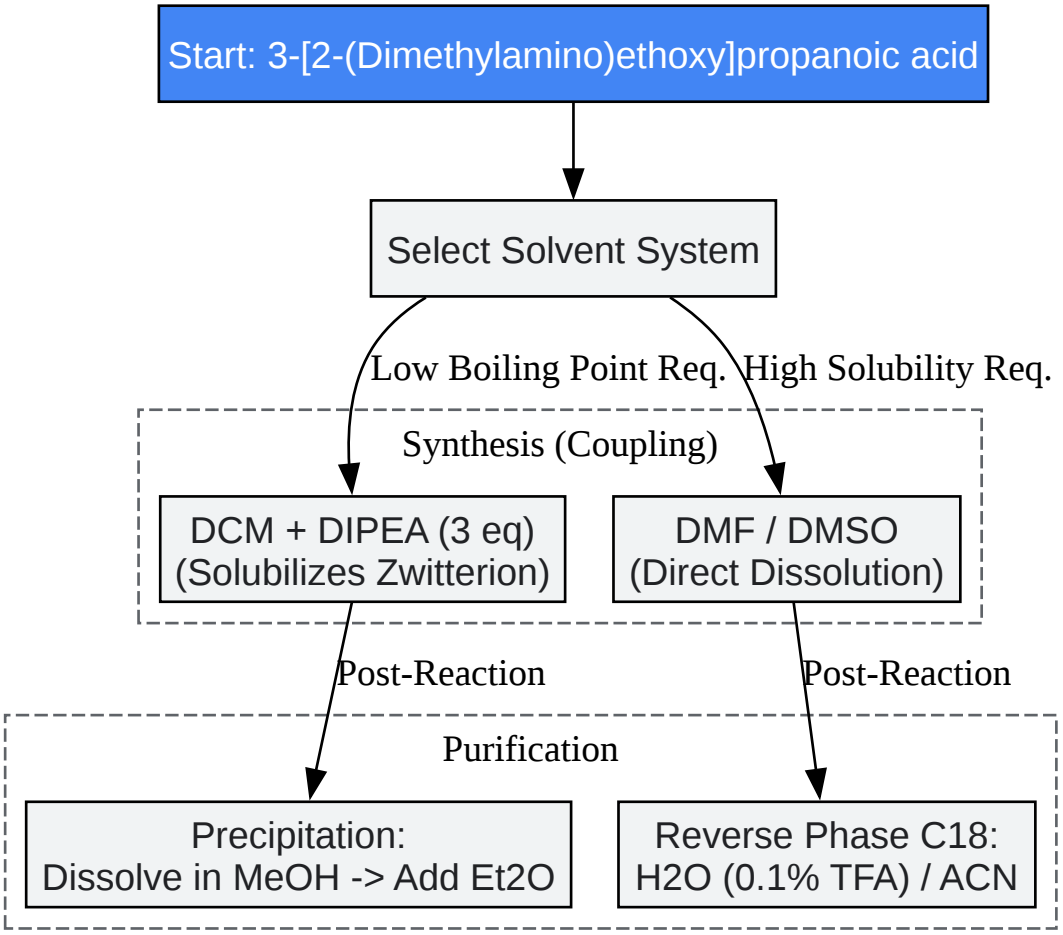
Purification Strategy

Because the molecule is highly water-soluble, standard aqueous workups (extraction with water/DCM) often result in product loss to the aqueous phase.

- Recommended Workup: Remove organic solvents (DMF) via lyophilization or high-vacuum evaporation. Do not wash with water. Purify via Reverse-Phase Flash Chromatography (C18) using a Water/Acetonitrile gradient (with 0.1% TFA to keep the amine protonated and improve peak shape).

Workflow Visualization

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Caption: Decision tree for solvent selection during synthesis and purification workflows.

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